

Application Notes and Protocols: 3,4-Difluorophenylacetyl Chloride in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: 3,4-Difluorophenylacetyl chloride

Cat. No.: B172292

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These application notes provide a comprehensive overview of the use of **3,4-difluorophenylacetyl chloride** and its derivatives as crucial intermediates in the synthesis of pharmaceuticals, with a particular focus on the antiplatelet agent Ticagrelor. Detailed experimental protocols, quantitative data, and pathway visualizations are included to support research and development in this area.

Introduction

3,4-Difluorophenylacetyl chloride is a valuable building block in medicinal chemistry, primarily utilized for the introduction of the 3,4-difluorophenyl moiety into target molecules. This structural motif is of significant interest in drug design as the fluorine atoms can enhance metabolic stability, binding affinity, and pharmacokinetic properties of the final active pharmaceutical ingredient (API). One of the most prominent applications of this intermediate is in the synthesis of Ticagrelor, a P2Y₁₂ receptor antagonist used to prevent thrombotic events.

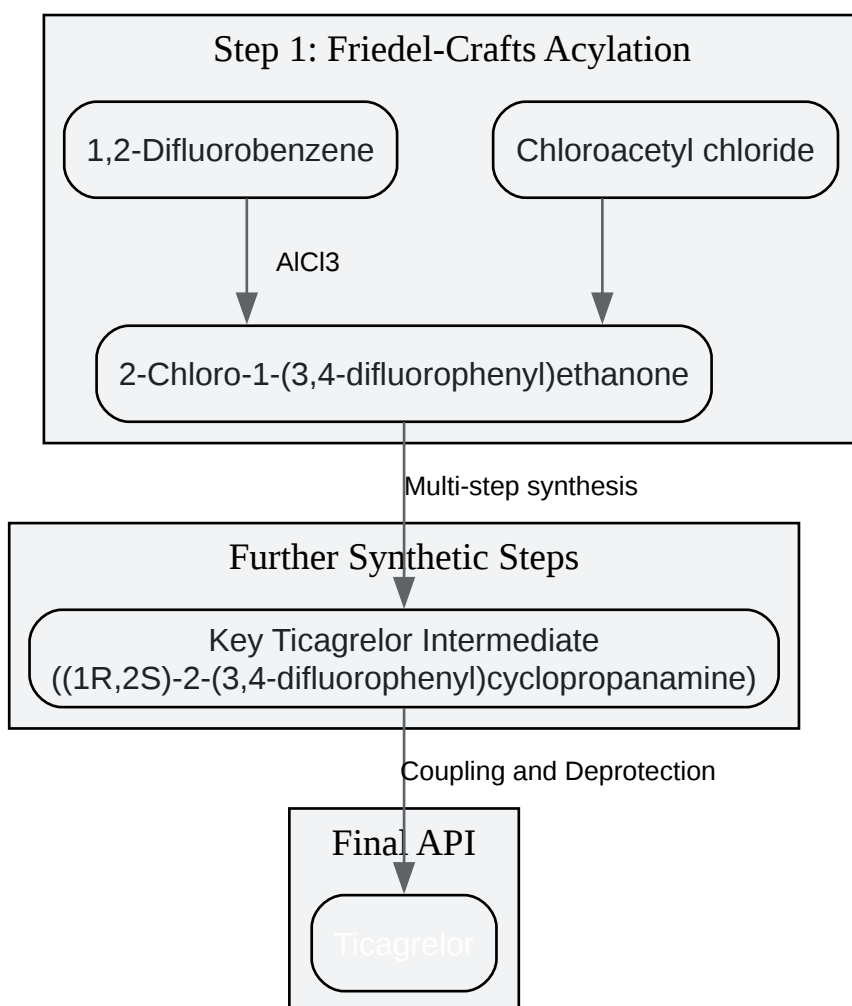
Application in the Synthesis of Ticagrelor Intermediate

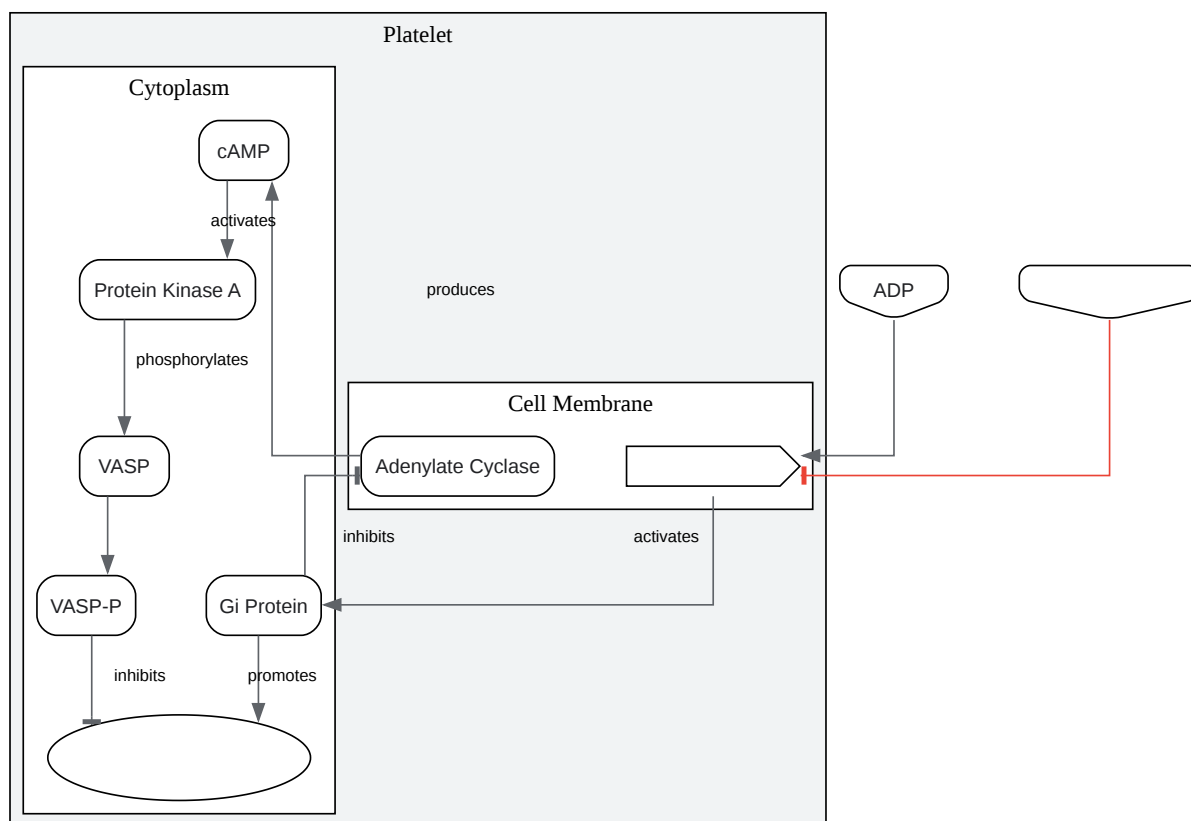
A key step in the synthesis of Ticagrelor involves the preparation of (1R,2S)-2-(3,4-difluorophenyl)cyclopropanamine. A common strategy to introduce the 3,4-difluorophenyl group

is through a Friedel-Crafts acylation reaction. While direct use of **3,4-difluorophenylacetyl chloride** is feasible, a widely employed industrial synthesis utilizes the closely related precursor, 2-chloro-1-(3,4-difluorophenyl)ethanone, which is synthesized from 1,2-difluorobenzene and chloroacetyl chloride. This ketone then serves as a precursor for the formation of the cyclopropylamine intermediate.

Synthetic Pathway Overview

The following diagram illustrates a common synthetic route to a key Ticagrelor intermediate starting from 1,2-difluorobenzene.





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